

Uridine 5'-monophosphate-15N2: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Uridine 5'-monophosphate-15N2

Cat. No.: B12407899

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety, handling, and experimental considerations for **Uridine 5'-monophosphate-15N2** (UMP-15N2). The information presented is intended to ensure the safe and effective use of this isotopically labeled compound in a laboratory setting. The safety and handling procedures for the 15N2-labeled form are identical to those of the unlabeled compound.

Compound Identification and Properties

Uridine 5'-monophosphate is a pyrimidine ribonucleoside 5'-monophosphate, a fundamental building block of RNA. The 15N2 designation indicates the uniform labeling of the two nitrogen atoms within the uracil base with the stable isotope Nitrogen-15. This isotopic labeling makes it a valuable tool for a range of biochemical and metabolic studies.

Table 1: Physical and Chemical Properties of Uridine 5'-monophosphate

Property	Value
Chemical Formula	C ₉ H ₁₃ ¹⁵ N ₂ O ₉ P
Molecular Weight	326.17 g/mol [1]
Appearance	White to off-white solid/powder
Solubility	Soluble in water
Storage Temperature	-20°C [1]

Safety and Hazard Information

According to available Safety Data Sheets (SDS), Uridine 5'-monophosphate is not classified as a hazardous substance. However, as with all laboratory chemicals, appropriate safety precautions should be observed.

Table 2: Toxicological Data for Uridine 5'-monophosphate

Test	Species	Route	Value
LD50	Rat	Oral	>10,000 mg/kg
LD50	Mouse	Intraperitoneal	3500 mg/kg

Note: This data is for the unlabeled compound and is considered applicable to the 15N2-labeled form.

Hazard Identification and Precautionary Measures

- Hazard Statements: Not classified as hazardous.
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

First Aid Measures

- Inhalation: Move the person to fresh air.
- Skin Contact: Wash off with soap and plenty of water.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- Ingestion: Rinse mouth with water.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity and stability of **Uridine 5'-monophosphate-15N2**.

Handling Procedures

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Handle in a well-ventilated area to avoid inhalation of dust.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.

Storage Conditions

- Store in a tightly closed container.
- Keep in a dry and well-ventilated place.
- Recommended storage temperature is -20°C.[1]

Experimental Protocols

Uridine 5'-monophosphate-15N2 is primarily used as a tracer in metabolic studies and for structural analysis using nuclear magnetic resonance (NMR) spectroscopy. The following are generalized protocols for these applications.

Metabolic Labeling for Flux Analysis

This protocol outlines the general steps for using UMP-15N2 to trace nitrogen flux through metabolic pathways in cell culture.

- **Cell Culture:** Grow cells in a standard culture medium to the desired confluence.
- **Labeling Medium Preparation:** Prepare a culture medium that is identical to the standard medium but with **Uridine 5'-monophosphate-15N2** substituted for the unlabeled uridine.
- **Metabolic Labeling:** Replace the standard medium with the labeling medium and incubate the cells for a specific period. The duration of labeling will depend on the metabolic pathway and the turnover rate of the metabolites of interest.
- **Metabolite Extraction:** After incubation, quench the metabolism and extract the metabolites from the cells using a suitable solvent (e.g., cold methanol/water mixture).
- **Analysis:** Analyze the extracted metabolites using mass spectrometry (MS) or NMR to determine the incorporation of 15N into downstream metabolites.

Sample Preparation for Biomolecular NMR Spectroscopy

This protocol describes the general steps for preparing a sample of RNA incorporating UMP-15N2 for NMR analysis.

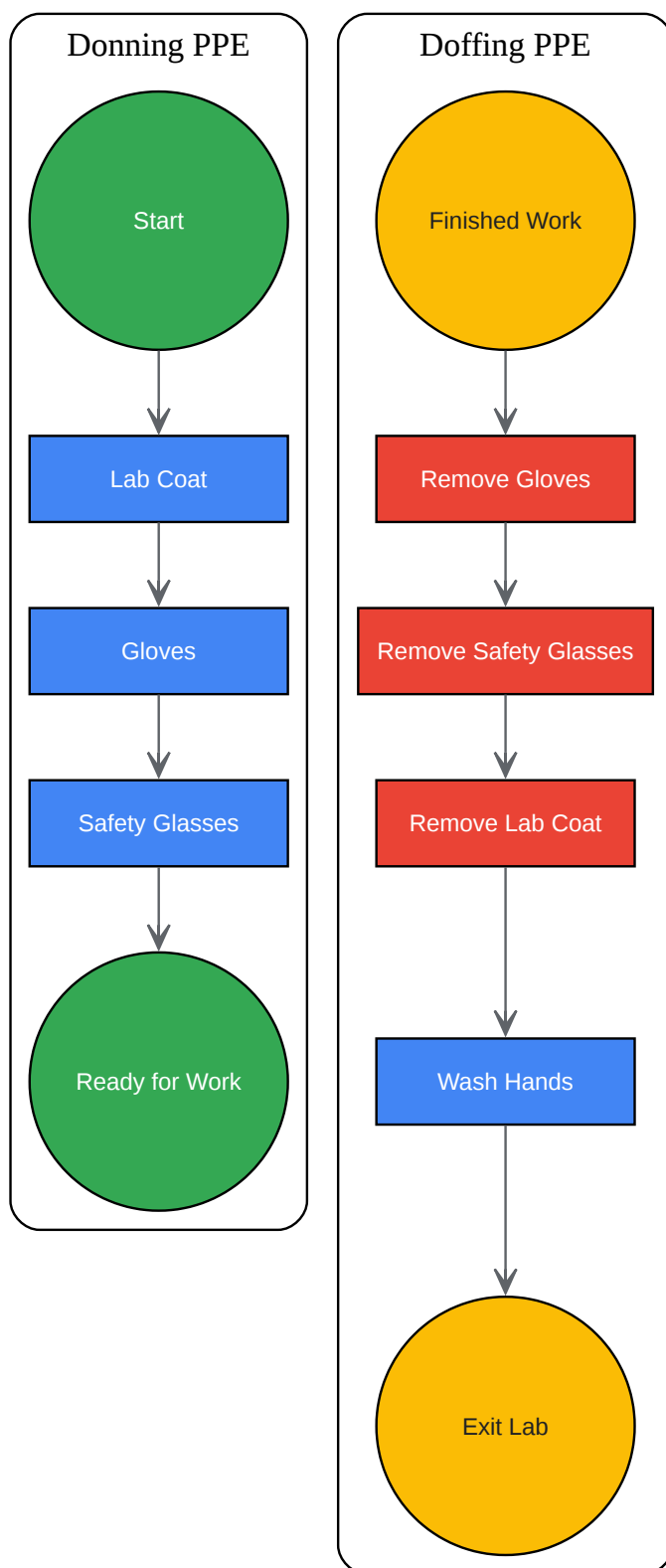
- **In Vitro Transcription:** Synthesize the RNA of interest using an in vitro transcription reaction. In this reaction, use Uridine 5'-triphosphate-15N2 (UTP-15N2), which can be synthesized from UMP-15N2, as the source of labeled uridine.
- **RNA Purification:** Purify the transcribed RNA using methods such as denaturing polyacrylamide gel electrophoresis (PAGE) or high-performance liquid chromatography (HPLC).

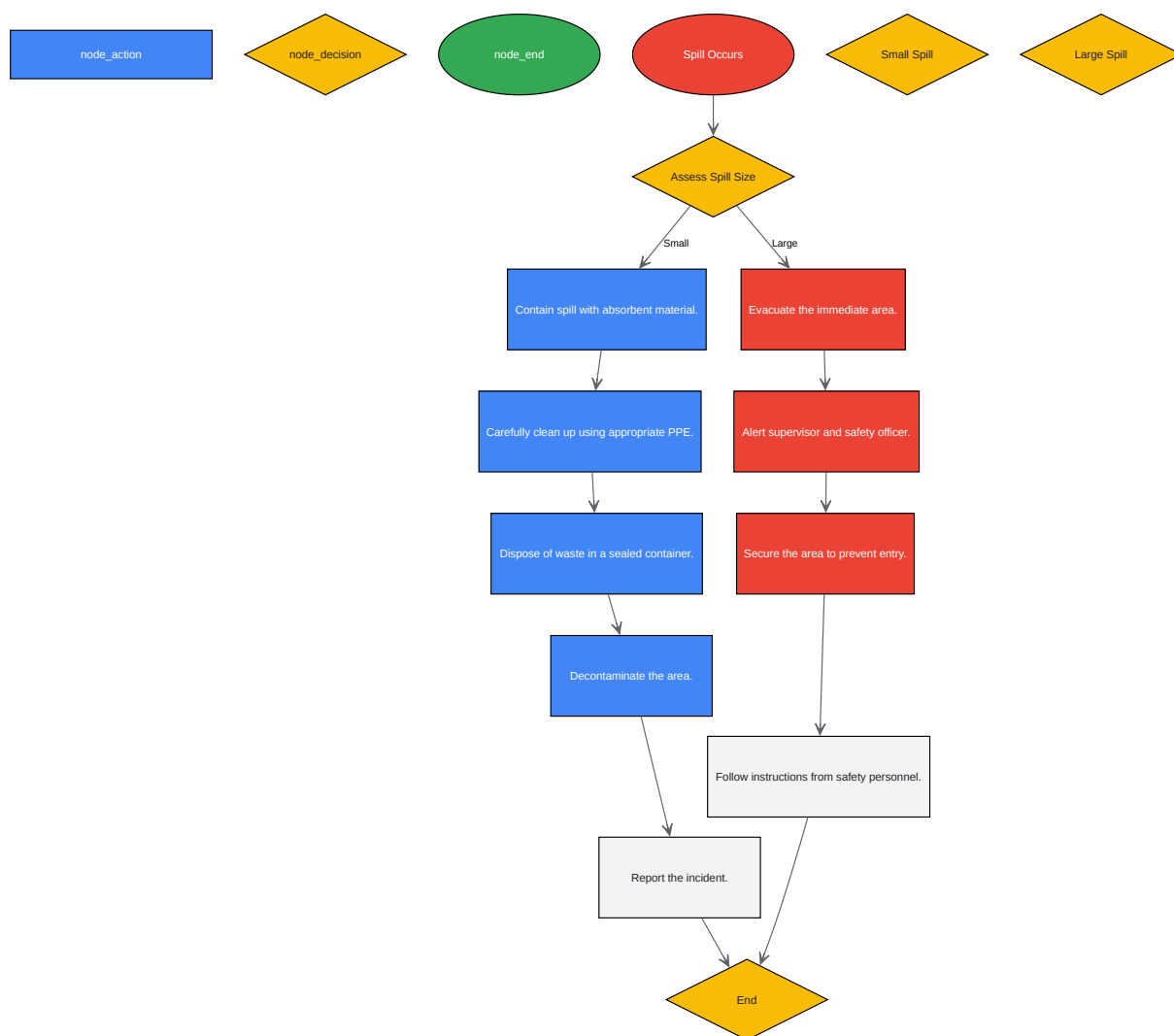
- Sample Preparation: Dissolve the purified, labeled RNA in a suitable NMR buffer.
- NMR Data Acquisition: Acquire NMR spectra using appropriate pulse sequences to observe the ^{15}N -labeled nuclei.

Signaling and Metabolic Pathways

Uridine 5'-monophosphate is a key intermediate in the de novo biosynthesis of pyrimidines. Understanding this pathway is crucial for designing and interpreting metabolic labeling experiments.







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References

- 1. [PDF] Metabolic Flux Analysis—Linking Isotope Labeling and Metabolic Fluxes | Semantic Scholar [semanticscholar.org]
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